

Application Note: High-Resolution Mass Spectrometry (HRMS) Profiling of Prisotinol Metabolites

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Compound of Interest

Compound Name: *Prisotinol*
CAS No.: 78152-32-6
Cat. No.: B10783084

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Executive Summary

The identification and quantification of drug metabolites are critical milestones in the drug development pipeline, directly impacting pharmacokinetic (PK) modeling, toxicity assessments, and clinical dosing strategies. This application note details a comprehensive, self-validating methodology for the in vitro metabolic profiling of **prisotinol**, utilizing Ultra-High-Performance Liquid Chromatography coupled with High-Resolution Mass Spectrometry (UHPLC-HRMS). By leveraging Data-Dependent Acquisition (DDA) and mass defect filtering, this protocol provides a robust framework for elucidating Phase I and Phase II biotransformations.

Introduction & Chemical Context

Prisotinol (also known as CGS-5649B) is an aminoalkyl-5-pyridinol compound originally patented by Ciba-Geigy and evaluated in Phase II clinical trials as a [1].

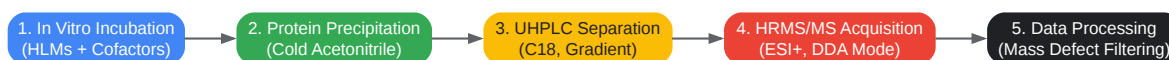
Structurally, **prisotinol** (C₁₁H₁₈N₂O, monoisotopic mass 194.1419 Da) features a pyridinol ring and a secondary amine within an isopropylamino group[2]. These functional groups serve as

prime targets for hepatic metabolizing enzymes. Comprehensive is essential to map its biotransformation pathways, which likely include N-dealkylation, ring hydroxylation, and O-glucuronidation[3].

Experimental Design & Causality

As a Senior Application Scientist, it is imperative to design workflows where every experimental choice is driven by chemical causality and analytical rigor:

- **Matrix Selection (Human Liver Microsomes):** HLMS are utilized because they contain high concentrations of membrane-bound Cytochrome P450 (CYP450) and Uridine 5'-diphospho-glucuronosyltransferase (UGT) enzymes, perfectly simulating primary hepatic clearance mechanisms.
- **Ionization Strategy (ESI+):** Positive Electrospray Ionization (ESI+) is selected because the secondary amine of **prisotinol** (pKa ~9.5) readily accepts a proton in an acidic mobile phase, yielding a highly abundant $[M+H]^+$ precursor ion.
- **Acquisition Mode (DDA):** Data-Dependent Acquisition allows the HRMS to perform a full MS1 scan for exact mass determination (< 2 ppm error), immediately followed by MS2 fragmentation of the top N most intense ions. This prevents high-abundance parent ions from suppressing the structural elucidation of trace metabolites[4].



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Fig 1. Step-by-step UHPLC-HRMS workflow for **prisotinol** metabolite profiling.

Step-by-Step Methodology (Self-Validating Protocol)

To ensure trustworthiness, this protocol is designed as a self-validating system. The inclusion of zero-minute and minus-cofactor controls guarantees that detected signals are true biological metabolites, not analytical artifacts or source-induced fragmentation.

Phase A: In Vitro Incubation

- Preparation: Thaw Human Liver Microsomes (HLMs) on ice. Prepare a 100 mM potassium phosphate buffer (pH 7.4).
- Pre-incubation: In a 1.5 mL Eppendorf tube, combine HLMs (final protein concentration 1.0 mg/mL), alamethicin (25 µg/mL), and **prisotinol** (10 µM). Incubate at 37°C for 5 minutes.
 - Causality: Alamethicin is a pore-forming peptide. It permeabilizes the microsomal vesicles, allowing the highly polar UDPGA cofactor to access the lumen-bound UGT enzymes for Phase II metabolism.
- Initiation: Start the reaction by adding Phase I and Phase II cofactors: NADPH (1 mM final) and UDPGA (2 mM final).
- Sampling: Aliquot 50 µL of the reaction mixture at 0, 15, 30, and 60 minutes.

Phase B: Quenching & Extraction

- Quenching: Immediately dispense each 50 µL aliquot into 150 µL of ice-cold acetonitrile containing an internal standard (e.g., Labetalol, 100 ng/mL).
 - Causality: The 3:1 ratio of cold organic solvent instantly denatures the metabolic enzymes, halting the reaction and precipitating proteins to prevent downstream LC column clogging.
- Centrifugation: Vortex for 30 seconds, then centrifuge at 14,000 × g for 10 minutes at 4°C.
- Transfer: Transfer 100 µL of the clear supernatant into an autosampler vial for analysis.

Phase C: UHPLC-HRMS/MS Analysis

- Chromatography: Inject 5 µL onto a C18 reversed-phase column (2.1 × 100 mm, 1.7 µm) maintained at 40°C.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: 5% B to 95% B over 10 minutes at a flow rate of 0.4 mL/min.

- Mass Spectrometry: Operate the Q-TOF or Orbitrap in ESI+ mode. Set the MS1 resolution to 70,000 (FWHM) for accurate mass detection. Utilize DDA mode to trigger MS2 fragmentation (HCD, normalized collision energy 25-35 eV) for the top 5 most intense ions per cycle.

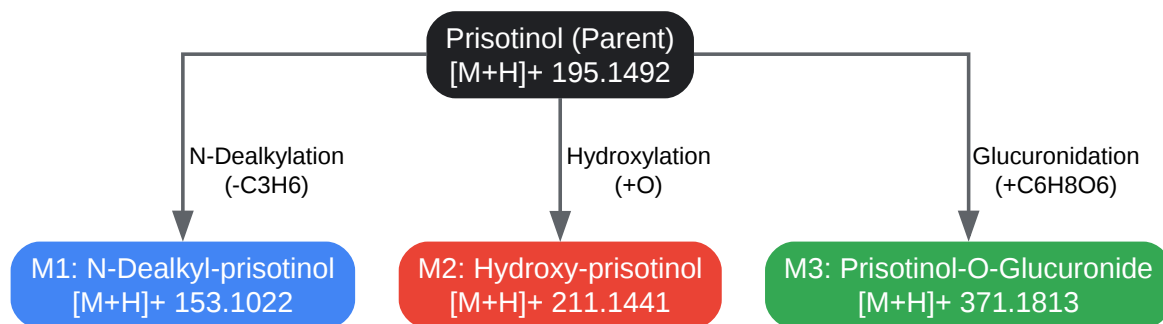
Data Presentation & Putative Pathways

Following data acquisition, Mass Defect Filtering (MDF) is applied. Because metabolic biotransformations (like adding oxygen) cause predictable shifts in the exact mass decimal (the mass defect), filtering the data around the parent drug's mass defect (0.1492 ± 50 mDa) cleanly isolates **prisotinol** metabolites from the noisy biological matrix.

Quantitative & Qualitative Summary

Metabolite ID	Biotransformation	Chemical Formula	Theoretical m/z [M+H] ⁺	Mass Error (ppm)	Key MS/MS Fragments (m/z)
Parent	N/A (Prisotinol)	C ₁₁ H ₁₈ N ₂ O	195.1492	< 1.5	136.07, 118.06
M1	N-Dealkylation (-C ₃ H ₆)	C ₈ H ₁₂ N ₂ O	153.1022	< 2.0	136.07, 94.04
M2	Hydroxylation (+O)	C ₁₁ H ₁₈ N ₂ O ₂	211.1441	< 1.8	152.07, 134.06
M3	O-Glucuronidation (+C ₆ H ₈ O ₆)	C ₁₇ H ₂₆ N ₂ O ₇	371.1813	< 2.5	195.14, 177.13

Note: M3 (Glucuronide) MS/MS spectra will prominently feature the neutral loss of 176.0321 Da (the glucuronyl moiety), yielding the parent m/z 195.14 as the base peak.



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Fig 2. Putative metabolic pathways of **prisolinol** in human liver microsomes.

References

- Title: **Prisolinol** | C₁₁H₁₈N₂O | CID 131302 Source: PubChem, National Library of Medicine URL:[[Link](#)]
- Title: In vitro Metabolic Stability of Drugs and Applications of LC-MS in Metabolite Profiling Source: IntechOpen URL:[[Link](#)]
- Title: A New Workflow for Drug Metabolite Profiling by Utilizing Advanced Tribid Mass Spectrometry and Data-Processing Techniques Source: Analytical Chemistry (ACS Publications) URL:[[Link](#)]

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- 2. Prisolinol | C₁₁H₁₈N₂O | CID 131302 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- [4. pubs.acs.org \[pubs.acs.org\]](#)
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